

Enhydrin: A Sesquiterpene Lactone with Cytotoxic Properties

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596074*

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Enhydrin is a sesquiterpene lactone belonging to the germacranolide subclass, isolated from the edible plant *Enhydra fluctuans*[1]. Sesquiterpene lactones are a diverse group of bioactive compounds known for their potential therapeutic properties, including anti-cancer activities[1].

In Vitro Cytotoxicity

Enhydrin has demonstrated significant cytotoxic effects against various human cancer cell lines. A cytotoxicity-guided isolation of compounds from *Enhydra fluctuans* identified enhydrin as a potent anti-proliferative agent[2].

Table 1: In Vitro Cytotoxicity of Enhydrin (IC50 values)

Cell Line	Cancer Type	IC50 (μM)
CCRF-CEM	Leukemia	0.18 - 17.34
HCT-116	Colon Carcinoma	0.18 - 17.34
MDA-MB-231	Breast Adenocarcinoma	0.18 - 17.34
U251	Glioblastoma	0.18 - 17.34

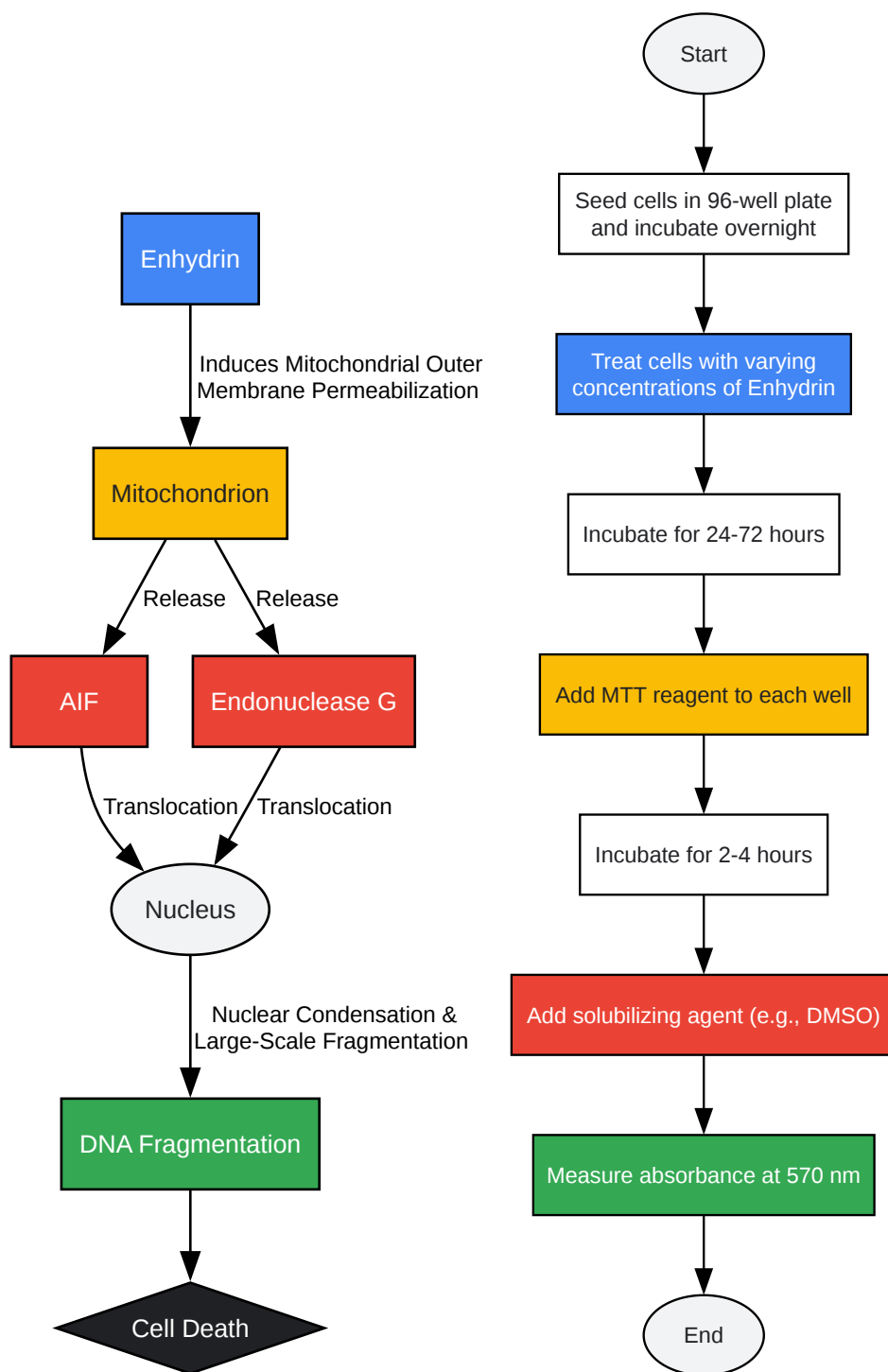
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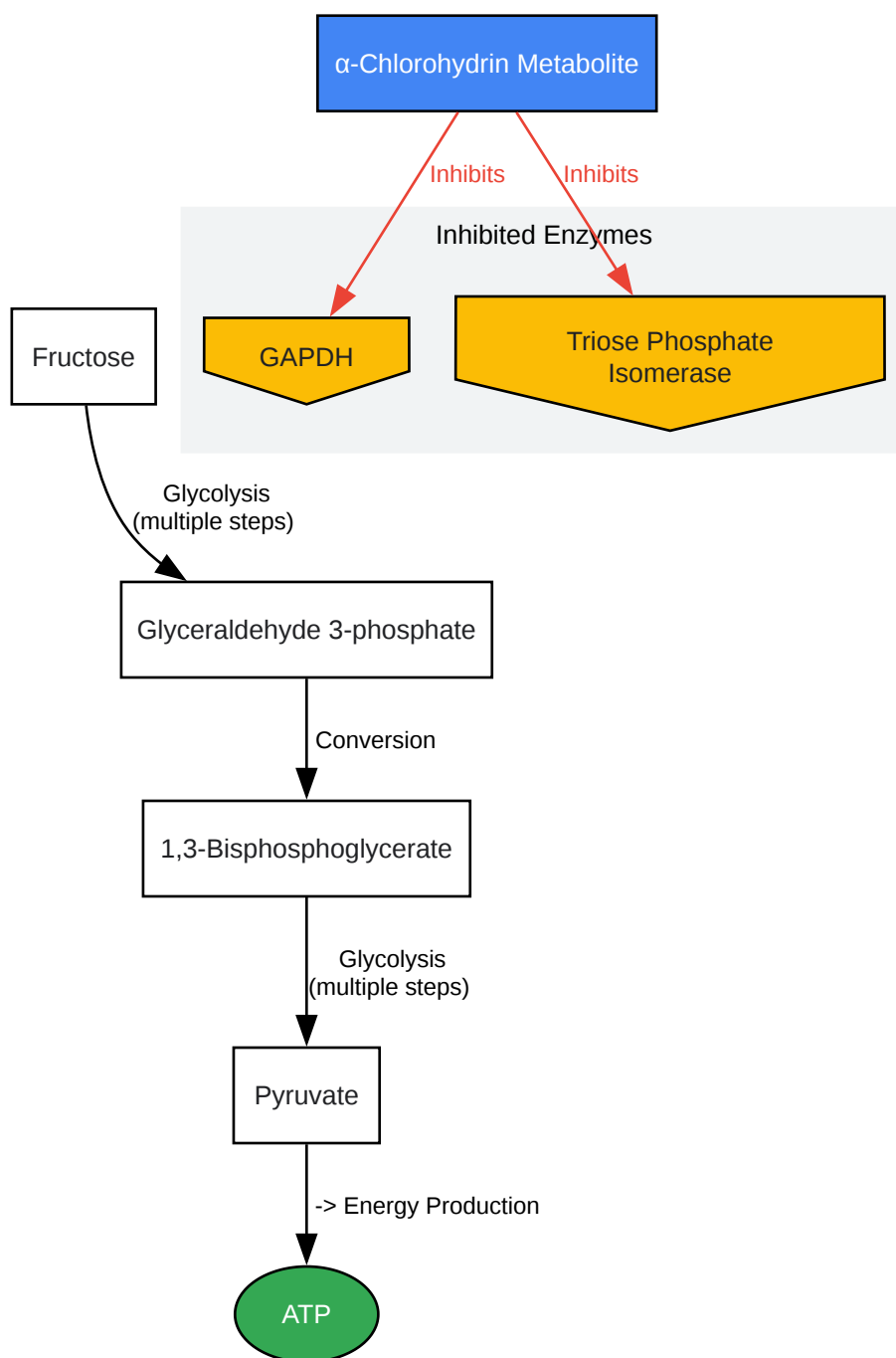
Mechanism of Action: Evidence for Caspase-Independent Apoptosis

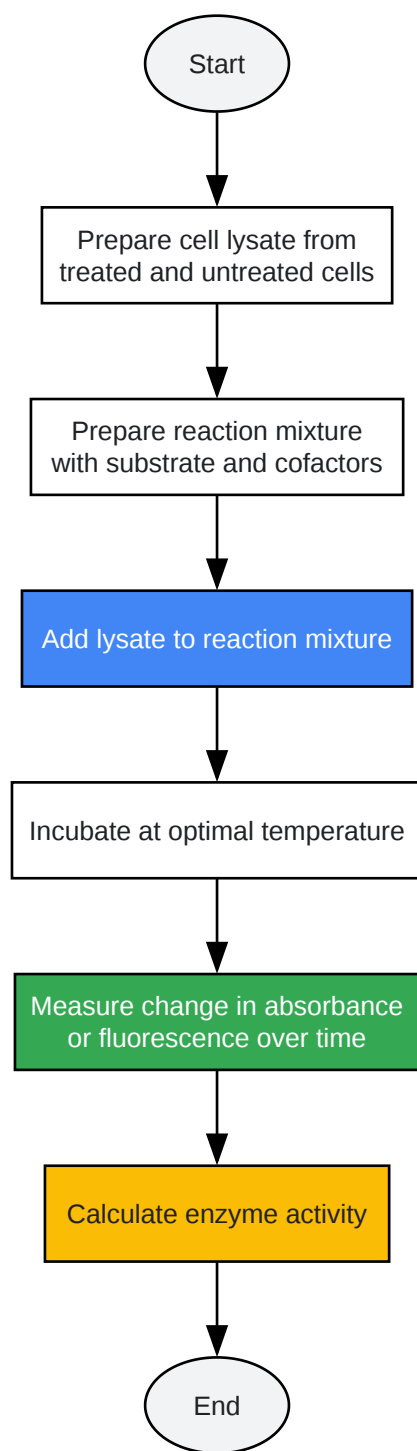
The precise molecular mechanism underlying Enhydrin's cytotoxicity is still under investigation. However, initial studies suggest a departure from the classical apoptosis pathways. An investigation into the apoptotic mechanism of enhydrin in HCT-116 and U251 cancer cells revealed no significant activation of caspases-3/7[2]. This finding points towards a caspase-independent mode of cell death or an alternative programmed cell death pathway.

Germacranolides, the class of compounds Enhydrin belongs to, are known to induce apoptosis through the intrinsic pathway and by sensitizing cells to the extrinsic pathway[3]. Caspase-independent apoptosis can be initiated by various stimuli and involves the release of mitochondrial proteins like Apoptosis-Inducing Factor (AIF) and Endonuclease G (EndoG), which then translocate to the nucleus to mediate DNA fragmentation[4][5]. It is plausible that Enhydrin triggers such a pathway.

Diagram 1: Proposed Caspase-Independent Apoptosis Pathway for Enhydrin







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